

Safeguarding Your Research: A Comprehensive Guide to Handling N-Cbz-glycine Ethyl Ester

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Compound of Interest

Compound Name: **N-Cbz-glycine Ethyl Ester**

Cat. No.: **B073256**

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For researchers, scientists, and professionals in drug development, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **N-Cbz-glycine Ethyl Ester**, a key reagent in peptide synthesis. Adherence to these protocols will help minimize risks and streamline your research workflows.

Immediate Safety and Personal Protective Equipment (PPE)

When working with **N-Cbz-glycine Ethyl Ester**, a white to off-white crystalline solid, it is crucial to use appropriate Personal Protective Equipment (PPE) to prevent direct contact and inhalation.^[1] Although not classified as hazardous under the 2012 OSHA Hazard Communication Standard, general laboratory safety precautions should always be observed.

Recommended Personal Protective Equipment:

- Eye Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.^{[2][3][4][5]}
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.^{[2][3]} Always inspect gloves prior to use and wash hands thoroughly after handling.
- Body Protection: A laboratory coat or other protective clothing is required to prevent skin exposure.^{[1][2][4][5][6]}

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[4][5][6] However, if dust is generated, a NIOSH-approved N95 or P1 type dust mask should be used.[3]

Operational Plan for Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **N-Cbz-glycine Ethyl Ester** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.[1]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1][6] Do not breathe dust.[4]
- Grounding: When transferring the substance, ensure all equipment is properly grounded to prevent static discharge.
- Hygiene: Practice good industrial hygiene. Wash hands before breaks and at the end of the workday. Do not eat, drink, or smoke in areas where chemicals are handled.[7]

Storage Conditions:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[1][6] Recommended storage temperature is between 2-8°C.[1]
- Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents.[1][4][5]

First Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6][8] Seek medical attention.[4][6]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and plenty of water for at least 15 minutes.[6][8] If irritation persists, seek medical attention.
- Inhalation: Move the exposed person to fresh air.[2][6][7] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[2][8]
- Ingestion: Do not induce vomiting. Rinse mouth with water and drink plenty of water afterwards.[3][6] Never give anything by mouth to an unconscious person.[3][9] Seek medical attention.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear the appropriate PPE as described above.[4][6] Avoid dust formation.[3][6]
- Containment and Cleanup: Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[3][6] Avoid generating dust.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Disposal Plan

Dispose of **N-Cbz-glycine Ethyl Ester** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste should be handled by a licensed disposal company.

Physical and Chemical Properties

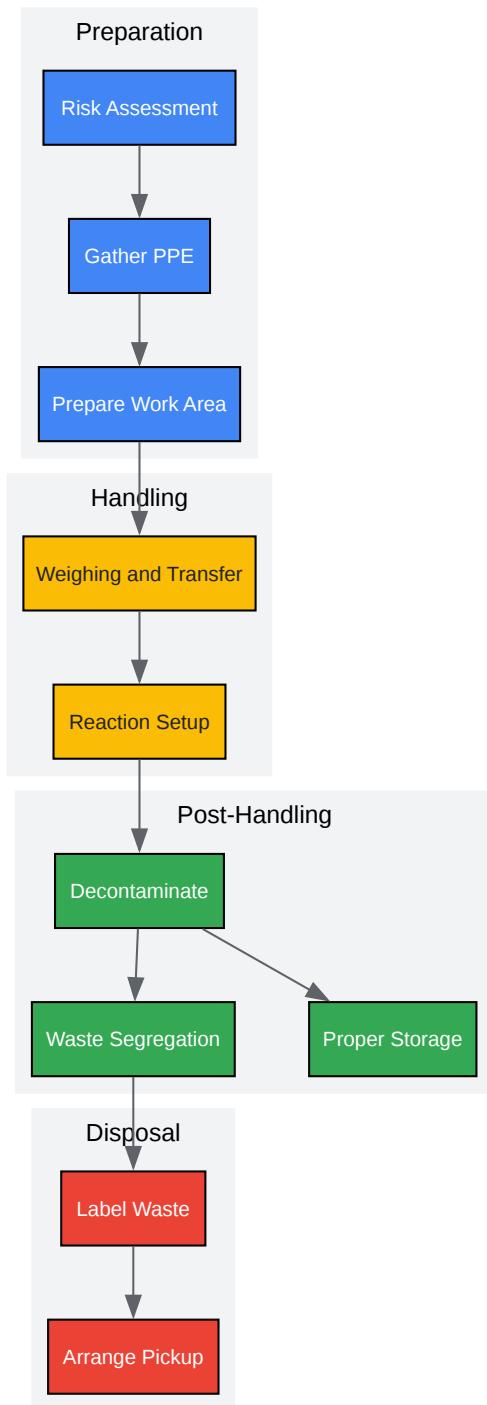
A summary of the key physical and chemical properties of **N-Cbz-glycine Ethyl Ester** is provided in the table below for easy reference.

| Property | Value |
|---------------------|--|
| Molecular Formula | C12H15NO4 [1] [10] |
| Molar Mass | 237.25 g/mol [1] |
| Appearance | White or off-white crystalline solid/powder [1] [11] |
| Melting Point | 35.5-36.5 °C or 81-82°C [1] [11] |
| Boiling Point | 376.3 °C at 760 mmHg [1] |
| Flash Point | 181.4 °C [1] |
| Solubility | Soluble in organic solvents like alcohols and ethers; low solubility in water. [1] |
| Storage Temperature | 2-8°C [1] |

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Cbz-glycine Ethyl Ester**.

Safe Handling and Disposal Workflow for N-Cbz-glycine Ethyl Ester

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of N-Cbz-glycine Ethyl Ester.**

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